

"handling and storage procedures for 2-chlorohexadecane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecane, 2-chloro-

Cat. No.: B15485014

[Get Quote](#)

Application Notes and Protocols for 2-Chlorohexadecane

Disclaimer: Specific safety and toxicological data for 2-chlorohexadecane is not readily available in published literature. The following procedures and data are based on the available information for its isomer, 1-chlorohexadecane. While their properties are expected to be similar, it is crucial to handle 2-chlorohexadecane with caution and as a substance with unknown hazards until more specific data becomes available. The information provided here should be used as a guideline and adapted based on a thorough risk assessment for the specific experimental conditions.

Introduction

2-Chlorohexadecane (CAS No. 23010-35-7) is a chlorinated long-chain alkane. Due to its chemical structure, it is expected to be a colorless liquid with low water solubility. This document provides detailed procedures for the safe handling, storage, and disposal of 2-chlorohexadecane in a research and development setting.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of 1-chlorohexadecane, which are provided as an estimate for 2-chlorohexadecane.

Property	Value
Molecular Formula	C16H33Cl[1][2]
Molecular Weight	260.88 g/mol [1]
Appearance	Colorless liquid[1][3]
Odor	Odorless[1][3]
Melting Point	8 °C / 46.4 °F[1]
Boiling Point	322 °C / 611.6 °F[1]
Flash Point	136 °C / 276.8 °F[1]
Density	0.860 g/cm ³ [1]
Vapor Pressure	1.7 hPa @ 140 °C[1]
Autoignition Temperature	220 °C / 428 °F[1]
Water Solubility	Insoluble

Hazard Identification and Safety Precautions

While no specific hazard classification is available for 2-chlorohexadecane[2], based on its isomer 1-chlorohexadecane, it should be handled as a substance that may cause skin and eye irritation.

Potential Hazards:

- May cause skin irritation upon prolonged or repeated contact.
- May cause serious eye irritation.
- Inhalation of high vapor concentrations may cause symptoms like headache and dizziness.
[1][3]

General Safety Precautions:

- Avoid contact with skin, eyes, and clothing.[1][4]

- Work in a well-ventilated area.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when handling this substance.[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 2-chlorohexadecane:

PPE	Specification
Eye Protection	Chemical safety goggles or glasses with side shields. [1]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat and, if necessary, additional protective clothing to prevent skin contact. [1]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If vapors or mists are generated, use a NIOSH-approved respirator with an appropriate cartridge. [1]

Experimental Protocols

Safe Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Confirm that the work area, such as a chemical fume hood, is clean and operational.
- Personal Protective Equipment: Don the appropriate PPE as outlined in Section 4.0.
- Dispensing:

- Dispense the required amount of 2-chlorohexadecane in a well-ventilated area, preferably within a chemical fume hood.
- Use appropriate tools (e.g., glass pipettes with a bulb) to transfer the liquid. Avoid mouth pipetting.
- During Use:
 - Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)
 - Avoid generating aerosols or mists.
 - If the substance comes into contact with skin, wash the affected area immediately with soap and water.[\[3\]](#)
 - If the substance splashes into the eyes, flush with copious amounts of water for at least 15 minutes and seek medical attention.[\[3\]](#)
- After Use:
 - Wipe down the work area with an appropriate solvent and then with soap and water.
 - Properly dispose of all contaminated materials as described in Section 7.0.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Storage Protocol

- Container: Store 2-chlorohexadecane in its original, tightly sealed container.[\[5\]](#) Do not use aluminum or galvanized containers.[\[5\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[1\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard information.

- Inspection: Regularly inspect the storage area and containers for any signs of leaks or damage.^[5]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. ^{[1][3]}
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. ^[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^{[3][6]}
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^{[1][3]}

Spill and Disposal Procedures

Spill Response

- Evacuate: Clear the area of all personnel.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.^{[1][5]}
- Collect: Carefully collect the absorbed material into a labeled, sealable container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.

- PPE: Wear appropriate PPE during the entire cleanup process.

Waste Disposal

Dispose of waste 2-chlorohexadecane and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not discharge into sewers or waterways.[5]

Workflow and Logic Diagrams

Safe Handling and Storage Workflow for 2-Chlorohexadecane



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of 2-chlorohexadecane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 1-Chlorohexadecane(4860-03-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. 1-Chlorohexadecane - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. ["handling and storage procedures for 2-chlorohexadecane"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15485014#handling-and-storage-procedures-for-2-chlorohexadecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com